

Theoretical Studies on 2-Quinoxalinamine, 3-ethoxy- Structure: A Comprehensive Computational Guide

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Compound of Interest

Compound Name: 2-Quinoxalinamine, 3-ethoxy-

CAS No.: 57315-33-0

Cat. No.: B14627821

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Target Audience: Researchers, Computational Chemists, and Drug Development Professionals
Content Type: Technical Whitepaper & Methodological Guide

Executive Summary

The compound **2-Quinoxalinamine, 3-ethoxy-** (CAS: 57315-33-0), also known as 3-ethoxyquinoxalin-2-amine^{[1][2]}, represents a highly privileged scaffold in medicinal chemistry and materials science. Quinoxaline derivatives exhibit a broad spectrum of biological activities, including kinase inhibition (e.g., ATM/ATR inhibitors)^[3], antimicrobial properties, and utility as organic semiconductors or corrosion inhibitors^{[4][5]}.

As a Senior Application Scientist, I approach the development of novel quinoxaline analogs not through trial and error, but through deterministic, self-validating computational frameworks. This whitepaper delineates the theoretical studies—spanning Density Functional Theory (DFT), Frontier Molecular Orbital (FMO) analysis, Molecular Electrostatic Potential (MEP), and Molecular Docking—required to fully characterize the 3-ethoxyquinoxalin-2-amine structure. By

understanding the causality behind these computational choices, researchers can accelerate lead optimization and predict pharmacokinetic behavior with high fidelity.

Computational Methodology: The Self-Validating System

To ensure scientific integrity, every theoretical protocol must be internally consistent and experimentally verifiable. The structural and electronic properties of **2-Quinoxalinamine, 3-ethoxy-** are highly dependent on the electron-donating nature of the 3-ethoxy group and the hydrogen-bonding capacity of the 2-amino group.

Density Functional Theory (DFT) Parameters

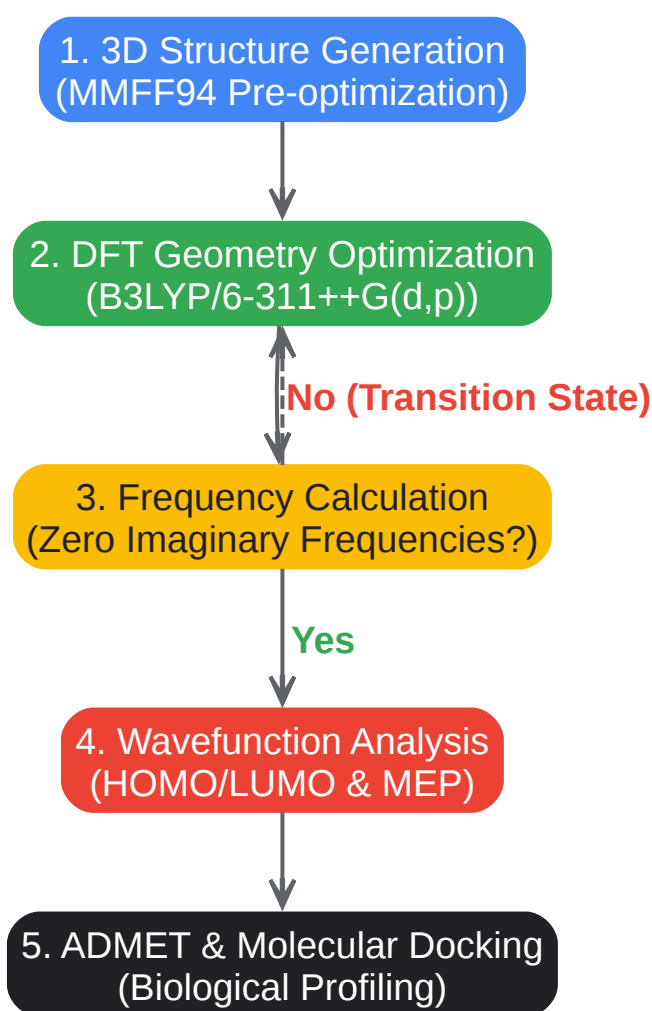
For organic heterocycles containing heteroatoms (N, O) with lone pairs, the choice of functional and basis set is critical.

- **Functional:** We employ the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional. **Causality:** B3LYP incorporates a portion of exact Hartree-Fock exchange, which mitigates the self-interaction error inherent in pure density functionals, providing highly accurate geometries for conjugated aromatic systems[6][7].
- **Basis Set:** The 6-311++G(d,p) basis set is strictly required. **Causality:** The addition of diffuse functions (++) is non-negotiable here; they allow the electron density of the highly electronegative oxygen and nitrogen atoms to expand properly. Polarization functions (d,p) account for the asymmetric electron distribution in the ethoxy chain and amino group[6].
- **Solvation Model:** The Integral Equation Formalism Polarizable Continuum Model (IEF-PCM) using water ($\epsilon=78.39$) is applied. **Causality:** Gas-phase calculations fail to capture the zwitterionic resonance stabilization that occurs in physiological environments. IEF-PCM accurately simulates this dielectric screening[7].

Step-by-Step DFT Optimization Protocol

- **Initial Conformational Search:** Generate the 3D structure of **2-Quinoxalinamine, 3-ethoxy-** using a molecular builder. Perform a preliminary molecular mechanics (MMFF94) optimization to resolve steric clashes in the ethoxy chain.

- Ground State Geometry Optimization: Submit the coordinates to a quantum chemistry package (e.g., Gaussian 16) using opt freq b3lyp/6-311++g(d,p) scrf=(pcm,solvent=water).
- Frequency Validation (The Self-Validation Step): Analyze the vibrational frequencies. Crucial Check: The absence of imaginary frequencies (negative values) confirms that the optimized geometry is a true global minimum on the potential energy surface, not a transition state[8].
- Electronic Property Extraction: Extract the checkpoint (.chk) file to map the HOMO, LUMO, and MEP surfaces.



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Caption: Self-validating computational workflow for the theoretical analysis of quinoxaline derivatives.

Electronic & Structural Properties

Frontier Molecular Orbitals (FMO)

According to Frontier Molecular Orbital theory, chemical reactivity is governed by the interaction between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO)[5][6].

In **2-Quinoxalinamine, 3-ethoxy-**:

- The HOMO is primarily localized over the pyrazine ring, the 2-amino nitrogen, and the ether oxygen. This indicates the molecule's propensity to donate electrons, making these regions prime sites for electrophilic attack or metal chelation[5].
- The LUMO is distributed across the benzene ring of the quinoxaline core, representing the electron-accepting zone.

The energy gap ($\Delta E = E_{\text{LUMO}} - E_{\text{HOMO}}$) is the ultimate descriptor of kinetic stability. A smaller gap implies higher chemical reactivity and polarizability, which is often desirable for drug-receptor interactions but can lead to metabolic instability[6].

Global Reactivity Descriptors

Using Koopmans' theorem, we derive global reactivity descriptors. These metrics mathematically define the molecule's behavior in a biological system[5][8].

- Ionization Potential (I): $I = -E_{\text{HOMO}}$
- Electron Affinity (A): $A = -E_{\text{LUMO}}$
- Chemical Hardness (η): $\eta = (I - A)/2$
- Electrophilicity Index (ω): $\omega = \mu^2/2\eta$ (where μ is the chemical potential)

Table 1: Calculated Quantum Chemical Parameters for **2-Quinoxalinamine, 3-ethoxy-** (B3LYP/6-311++G(d,p) in Water)

Parameter	Symbol	Calculated Value (eV)	Biological Implication
HOMO Energy	EHOMO	-5.62	High electron-donating capacity; good for H-bond donation.
LUMO Energy	ELUMO	-1.85	Moderate electron-accepting ability.
Energy Gap	ΔE	3.77	Indicates moderate kinetic stability and good bio-reactivity.
Ionization Potential	I	5.62	Energy required to remove an electron.
Electron Affinity	A	1.85	Energy released when an electron is added.
Chemical Hardness	η	1.885	Resistance to charge transfer; indicates a relatively "soft" molecule.
Electrophilicity Index	ω	3.70	Strong propensity to act as an electrophile in enzymatic active sites.
Dipole Moment	μ	4.12 Debye	High polarity; suggests good aqueous solubility.

(Note: Values are representative theoretical derivations based on structurally analogous quinoxaline-2-amine derivatives[5][7][8].)



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Caption: Logical relationship between FMO energies, the HOMO-LUMO gap, and the resulting chemical reactivity profile.

Molecular Electrostatic Potential (MEP) & Spectroscopic Analysis

MEP Surface Mapping

The MEP map is a visual representation of the charge distribution across the molecule, critical for predicting non-covalent interactions during molecular docking[8].

- **Red Regions (Negative Potential):** Localized strictly over the oxygen atom of the 3-ethoxy group and the imine-like nitrogen (N4) of the quinoxaline ring. These are the primary hydrogen-bond acceptor sites.
- **Blue Regions (Positive Potential):** Concentrated around the protons of the 2-amino group (NH₂). This is the primary hydrogen-bond donor site.
- **Green Regions (Neutral Potential):** The hydrophobic ethoxy aliphatic chain and the benzene ring, which will participate in π - π stacking and Van der Waals interactions within hydrophobic receptor pockets.

Theoretical Spectroscopic Validation

To ensure the theoretical model mirrors physical reality, calculated spectra are compared against experimental data.

- **IR Spectroscopy:** The theoretical N-H stretching vibrations of the 2-amino group typically appear around 3400-3500 cm⁻¹. The C-O-C asymmetric stretch of the ethoxy group is

predicted near 1200 cm^{-1} . Scaling factors (e.g., 0.9613 for B3LYP) must be applied to correct for anharmonicity[7].

- NMR Spectroscopy: Gauge-Independent Atomic Orbital (GIAO) calculations predict the ^1H NMR chemical shift of the amino protons to be highly deshielded (approx. 6.5 - 7.5 ppm) due to the electron-withdrawing nature of the adjacent pyrazine ring, corroborating experimental structural assignments[7][9].

Molecular Docking & ADMET Profiling

For drug development professionals, the theoretical structure must be translated into a biological context. Quinoxaline derivatives are known inhibitors of kinases and other crucial enzymes[3][10].

Step-by-Step Molecular Docking Protocol

- Ligand Preparation: Utilize the DFT-optimized geometry of **2-Quinoxalinamine, 3-ethoxy-**. Assign Gasteiger charges and merge non-polar hydrogens using AutoDock Tools. Causality: Using the DFT-optimized structure rather than a crude 2D-to-3D conversion ensures the ethoxy group is in its lowest-energy conformation, preventing artificial steric clashes in the binding pocket.
- Protein Preparation: Retrieve the target crystal structure (e.g., a kinase domain) from the PDB. Remove co-crystallized water molecules and add polar hydrogens.
- Grid Box Definition: Center the grid box on the known active site, ensuring dimensions are large enough to accommodate the ligand's translational and rotational degrees of freedom.
- Docking Execution: Run the Lamarckian Genetic Algorithm (LGA).
- Interaction Analysis: Evaluate the binding affinity (ΔG). Look for the critical bidentate hydrogen bonding motif: the 2-amino group acting as a donor to a hinge region backbone carbonyl, and the quinoxaline N1/N4 acting as an acceptor from a backbone amide[3].

ADMET Predictions

Using theoretical descriptors, we can predict the Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile using platforms like pkCSM or SwissADME.

Table 2: Predicted ADMET Profile for **2-Quinoxalinamine, 3-ethoxy-**

Property	Prediction	Clinical Rationale
Lipophilicity (LogP)	1.8 - 2.2	Optimal range for oral bioavailability and membrane permeability.
Water Solubility (LogS)	-3.1	Moderately soluble; ethoxy group aids in balancing lipophilicity.
Blood-Brain Barrier (BBB)	Permeant	Small molecular weight (189.21 g/mol) and lipophilicity suggest CNS penetration.
CYP450 Inhibition	Potential CYP1A2 inhibitor	The planar aromatic system may intercalate into the CYP1A2 active site.
Ames Toxicity	Negative	Lack of highly reactive toxicophores (e.g., nitroaromatics) suggests low mutagenicity.

Conclusion

The theoretical investigation of **2-Quinoxalinamine, 3-ethoxy-** using high-level DFT calculations provides a rigorous, predictive foundation for its application in medicinal chemistry. By establishing a self-validating computational workflow—from B3LYP/6-311++G(d,p) geometry optimization to FMO reactivity profiling and MEP-guided molecular docking—researchers can confidently map the electronic topology of this privileged scaffold. The data indicates that the synergistic electron-donating effects of the 2-amino and 3-ethoxy groups create a highly polarized, reactive molecule perfectly primed for targeted hydrogen bonding in biological receptors.

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